

Chemical Stability of 1-Bromo-1-ethoxycyclopropane: Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-1-ethoxycyclopropane

CAS No.: 95631-62-2

Cat. No.: B3059216

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Executive Summary

1-Bromo-1-ethoxycyclopropane (CAS 95631-62-2) is a highly reactive gem-haloether used primarily as a cyclopropanone equivalent and a precursor to the 1-ethoxycyclopropyl anion. Its utility in expanding ring systems (e.g., [3+1] annulations) is counterbalanced by its inherent instability. It is prone to hydrolytic decomposition (generating HBr and propionate derivatives) and thermal ring opening. Successful application requires strict exclusion of moisture and maintenance of low temperatures (<4°C).

Part 1: Chemical Identity & Physical Properties[1]

This compound combines the ring strain of cyclopropane (~27.5 kcal/mol) with the lability of an -haloether bond.

Property	Data
CAS Number	95631-62-2
Formula	C H BrO
Molecular Weight	165.03 g/mol
Density	~1.46 g/cm
Boiling Point	48–50 °C (at 25 Torr)
Appearance	Colorless to pale yellow liquid
Odor	Pungent, lachrymatory (characteristic of -haloethers)
Solubility	Soluble in Et O, THF, CH Cl ; reacts with water/alcohols

Part 2: Stability & Reactivity Profile

Hydrolytic Instability (Critical)

The C–Br bond is activated by the adjacent oxygen lone pair, making the compound extremely susceptible to solvolysis. Upon contact with moisture, it undergoes rapid hydrolysis.

- Mechanism: Water attacks the electrophilic carbon (C1), displacing bromide to form the hemiacetal (1-ethoxycyclopropanol).
- Decomposition: The hemiacetal is unstable and typically undergoes ring opening to form ethyl propionate derivatives or degrades to cyclopropanone hydrates, releasing hydrogen bromide (HBr).

- Implication: HBr formation is autocatalytic, accelerating further decomposition.

Thermal Stability & Ring Opening

1-Bromo-1-ethoxycyclopropane is thermally labile. Above ambient temperatures, or in the presence of Lewis acids, it is prone to ionization and rearrangement.

- Pathway: Ionization yields the 1-ethoxycyclopropyl cation, a stabilized oxocarbenium ion. This intermediate can undergo disrotatory ring opening to form allylic cations or rearrange to linear esters (e.g., ethyl 3-bromopropionate).
- Storage Limit: Significant decomposition is observed if stored above 10°C for prolonged periods.

Lithiation & Anionic Stability

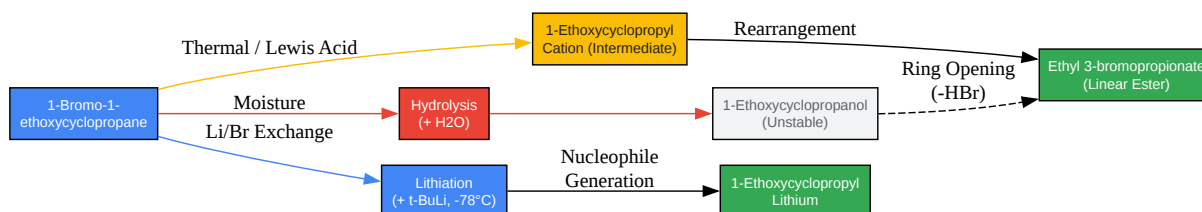
A primary application is the generation of 1-ethoxycyclopropyllithium via Lithium-Halogen exchange (using

-BuLi).

- Species Stability: The lithiated species is stable only at low temperatures (typically -78°C).
- Reactivity: It acts as a nucleophilic cyclopropanone equivalent. Warming this anion induces decomposition or proton abstraction from the solvent.

Diagram: Decomposition & Reactivity Pathways

The following diagram illustrates the divergent pathways for hydrolysis, thermal rearrangement, and lithiation.



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Caption: Divergent reactivity pathways showing hydrolytic degradation to linear esters and controlled lithiation for synthetic utility.

Part 3: Handling & Storage Protocols

Storage Requirements

To maintain purity (>95%) and prevent autocatalytic degradation:

- Temperature: Store at 2–8°C (refrigerator) or -20°C for long-term storage.
- Atmosphere: Must be stored under Argon or Nitrogen. Oxygen and moisture promote radical decomposition and hydrolysis.
- Stabilizers: Can be stored over activated 4Å molecular sieves or silver wool (to scavenge free bromide), though this is less common than simple low-temp exclusion of moisture.
- Container: Teflon-lined screw caps or flame-sealed ampoules. Avoid ground glass joints without grease, as HBr formation can seize the joint.

Handling Workflow

- Drying: Ensure all glassware is flame-dried and cooled under inert gas.
- Solvents: Use anhydrous solvents (THF, Et

O) dried over Na/Benzophenone or via column filtration.

- Transfer: Cannula transfer or gas-tight syringes are required. Do not pour.
- Quenching: Quench reaction mixtures at low temperature (-78°C to 0°C) to prevent exotherms from rapid hydrolysis of unreacted reagent.

Part 4: Synthesis & Application Context[3]

Synthesis

The compound is typically synthesized via the bromination of 1-ethoxy-1-trimethylsilyloxycyclopropane using Phosphorus Tribromide (PBr

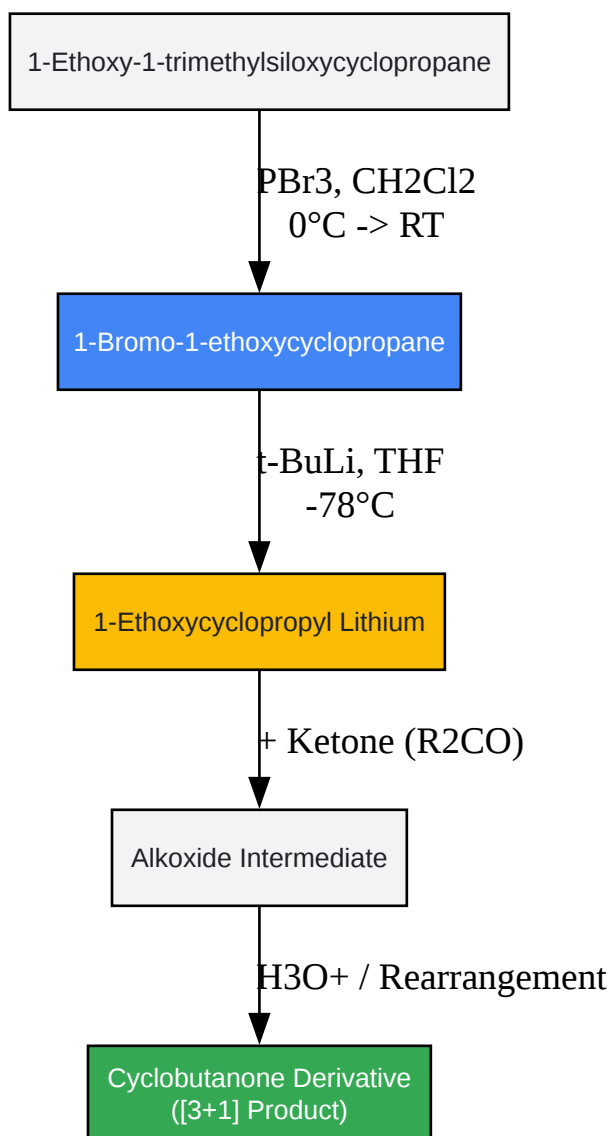
). This route avoids the harsh conditions of direct carbene addition and yields a cleaner product.

Application: [3+1] Annulation

As demonstrated in seminal work (e.g., by Miller et al. and Kulinkovich/de Meijere contexts), the lithiated derivative serves as a cyclopropyl anion.

- Reaction: Attack on a ketone carbonyl group followed by acidic workup or thermal rearrangement.
- Outcome: Expansion of the cyclopropane ring to a cyclobutanone derivative (formal [3+1] annulation).

Diagram: Synthesis & Annulation Workflow



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Caption: Synthetic route from silyl enol ether precursor to cyclobutanone via the lithiated intermediate.

References

- Synthesis and Reactivity: Salaün, J. (1983). Cyclopropane Derivatives in Organic Synthesis. *Chemical Reviews*, 83(6), 619–632. [Link](#)
- Cyclopropanone Equivalents: Wasserman, H. H., & Clagett, D. C. (1966). Cyclopropanone Reactions. *Journal of the American Chemical Society*, 88(24), 5368–5369. [Link](#)

- Kulinkovich Reaction Context: Kulinkovich, O. G., & de Meijere, A. (2000). 1,n-Dicarbanionic Titanium Intermediates from Monocarbanionic Organometallics. *Chemical Reviews*, 100(8), 2789–2834. [Link](#)
- General Handling of Haloethers: Wiberg, K. B. (1982). *The Chemistry of Cyclopropanes*. Wiley-Interscience.
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